

# Technical Support Center: Mitigating Interference from the BX048 Neodymium Magnet

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## Compound of Interest

Compound Name: BX048

Cat. No.: B3268316

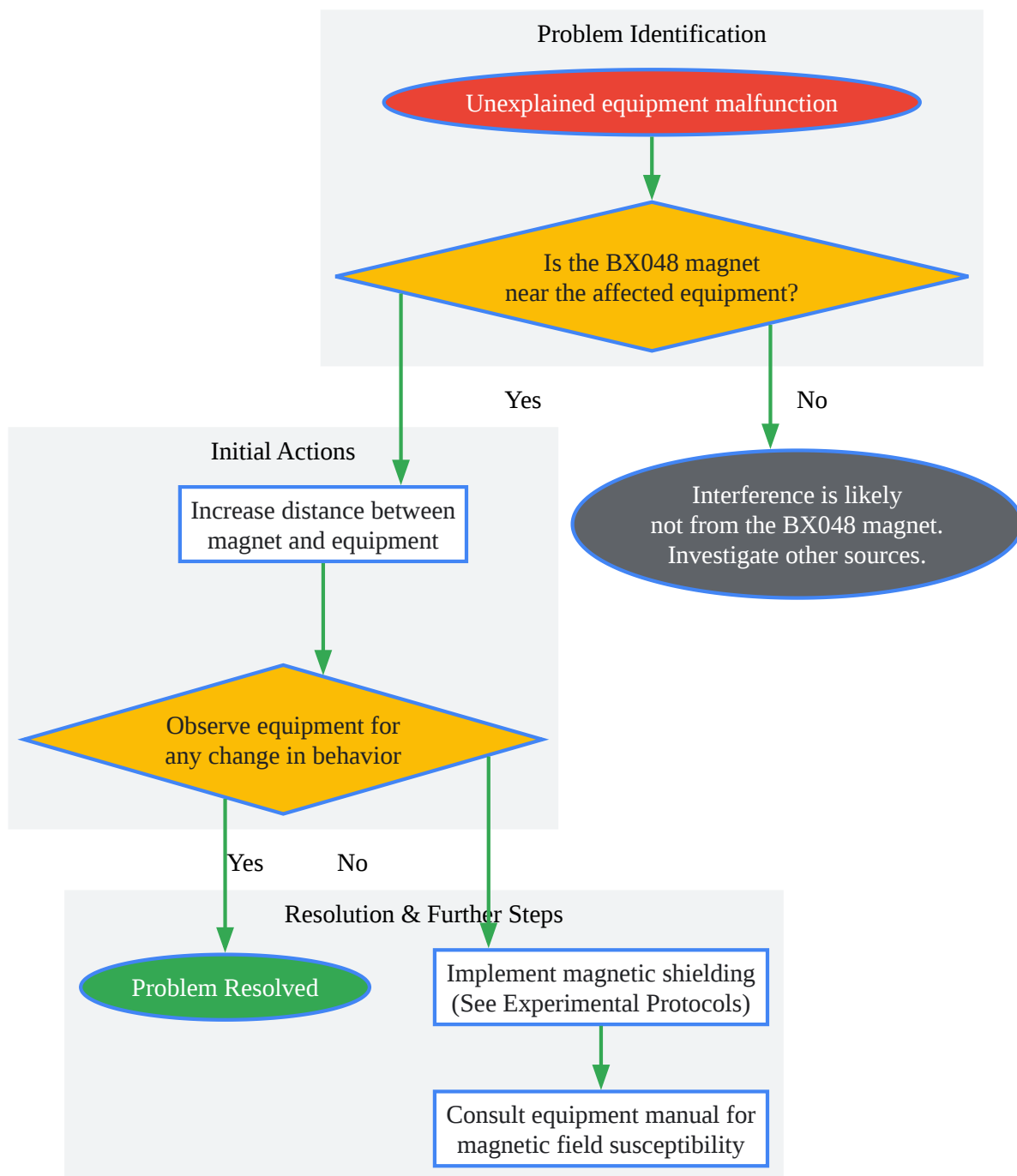
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This technical support center provides guidance for researchers, scientists, and drug development professionals on troubleshooting and mitigating interference caused by the **BX048** N42 neodymium magnet on sensitive electronic equipment. The **BX048** is a powerful permanent magnet that generates a strong static magnetic field, which can disrupt the operation of various laboratory instruments.

## Troubleshooting Guides

### Initial Troubleshooting Flowchart

If you are experiencing unexplained issues with your electronic equipment in the presence of a **BX048** magnet, follow this troubleshooting workflow to diagnose and resolve the problem.



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Caption: Troubleshooting workflow for magnetic interference.

## Frequently Asked Questions (FAQs)

Q1: What type of interference does the **BX048** magnet cause?

A1: The **BX048** is a neodymium permanent magnet that produces a strong static magnetic field.<sup>[1][2][3][4][5]</sup> This is different from electromagnetic interference (EMI) which is caused by alternating electric and magnetic fields.<sup>[6]</sup> The static magnetic field from the **BX048** can interfere with the operation of sensitive electronic components.

Q2: Which types of laboratory equipment are most susceptible to interference from the **BX048** magnet?

A2: Equipment that relies on magnetic fields for its operation or contains components that are sensitive to magnetic fields are most at risk. This includes, but is not limited to:

- Electron Beam Lithography Systems: The electron beam is highly sensitive to external magnetic fields, which can cause inaccuracies in positioning.
- Magnetic Resonance Imaging (MRI) machines: External magnetic fields can interfere with the homogeneity of the main magnetic field, affecting image quality.
- Precision Laboratory Scales and Balances: Many high-precision scales use magnetic force restoration, and an external magnetic field can lead to erroneous readings.
- Hall Effect Sensors: These sensors are designed to measure magnetic fields, so they will be directly affected by the presence of the **BX048**.<sup>[7]</sup>
- Older CRT monitors: The electron beam in a CRT is deflected by magnetic fields, causing image distortion.
- Devices with magnetic storage: Older hard disk drives (HDDs) can be susceptible to data corruption or loss.<sup>[6]</sup>
- Relays and Inductors: Strong magnetic fields can alter the performance of these components.<sup>[7]</sup>

Q3: Can the **BX048** magnet damage my electronic equipment?

A3: In most cases, the interference is temporary and the equipment will return to normal operation once the magnet is removed. However, for devices that use magnetic storage media, such as older hard disk drives, there is a risk of permanent data loss.[6] It is also possible for very strong magnetic fields to permanently magnetize some components, leading to lasting performance issues.

Q4: How do I know if the **BX048** magnet is causing the problem?

A4: A simple test is to slowly move the **BX048** magnet away from the affected equipment. If the equipment's behavior returns to normal as the distance increases, the magnet is likely the source of the interference.

Q5: What is a safe distance to keep the **BX048** magnet from my sensitive electronic equipment?

A5: The "safe" distance depends on the susceptibility of your specific equipment. The magnetic field strength of the **BX048** decreases with distance. As a general guideline, it is recommended to keep strong magnets as far away from sensitive electronics as practical. The table below provides the calculated magnetic field strength of the **BX048** at various distances from its surface. You should consult your equipment's user manual for its magnetic field immunity specifications. In general, medical implants and body-worn devices are not normally affected by fields less than 0.5 mT (5 Gauss).[8]

## Data Presentation

Table 1: **BX048** Magnetic Field Strength vs. Distance

The following table presents the calculated magnetic field strength in Gauss (G) and millitesla (mT) at various distances from the surface of the **BX048** magnet (1" x 1/4" x 1/2" N42). These values were obtained using a magnetic field calculator for neodymium magnets.

Distance from Surface (inches)	Distance from Surface (mm)	Magnetic Field Strength (Gauss)	Magnetic Field Strength (mT)
0.0	0.0	5876	587.6
0.1	2.54	~2800	~280
0.2	5.08	~1600	~160
0.5	12.7	~550	~55
1.0	25.4	~180	~18
2.0	50.8	~50	~5
5.0	127.0	~7	~0.7

Note: 1 Tesla = 10,000 Gauss

## Experimental Protocols

### Protocol 1: Testing for Static Magnetic Field Susceptibility

This protocol outlines a procedure to determine if a piece of electronic equipment is susceptible to interference from the **BX048** magnet.

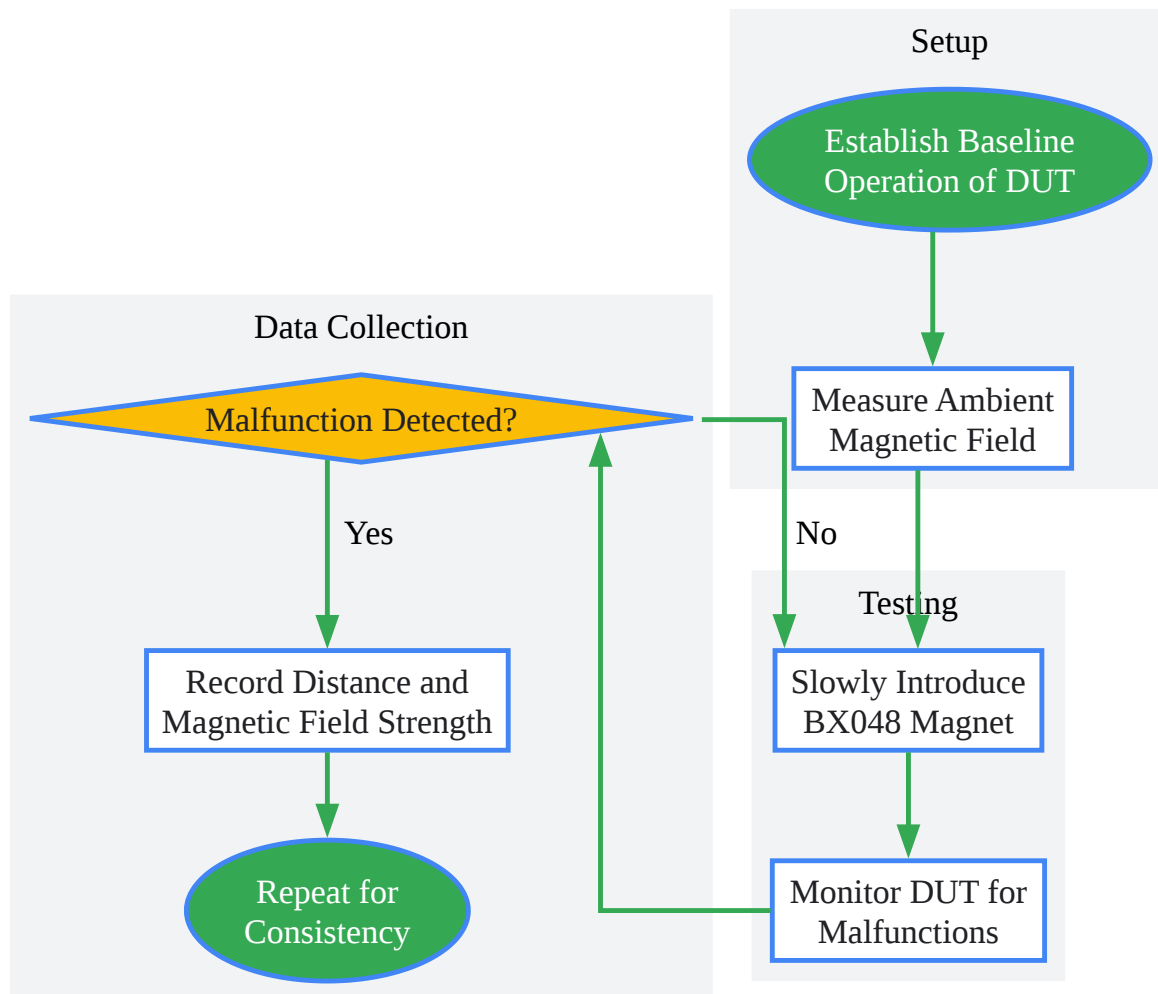
Objective: To identify the magnetic field strength threshold at which a device begins to malfunction.

Materials:

- Affected electronic equipment (Device Under Test - DUT)
- **BX048** magnet
- Gaussmeter with a probe
- Non-magnetic measuring tape or ruler
- Lab notebook

#### Methodology:

- **Establish a Baseline:** Power on the DUT and ensure it is operating under normal conditions. Record all key performance indicators (e.g., signal-to-noise ratio, image stability, measurement accuracy).
- **Initial Magnetic Field Measurement:** Place the Gaussmeter probe at the location of the DUT and record the ambient magnetic field.
- **Introduce the Magnetic Field:** Slowly bring the **BX048** magnet towards the DUT.
- **Monitor and Measure:** Continuously monitor the DUT's performance. At the first sign of any deviation from normal operation, hold the magnet in place and measure the distance from the magnet to the affected component of the DUT.
- **Record the Interference Threshold:** Use the Gaussmeter to measure the magnetic field strength at the point of interference. Record this value and the corresponding distance.
- **Repeat for Consistency:** Remove the magnet and allow the DUT to return to its baseline operation. Repeat steps 3-5 at least three times to ensure the result is repeatable.



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Caption: Experimental workflow for magnetic field susceptibility testing.

## Protocol 2: Evaluating the Effectiveness of Magnetic Shielding

This protocol provides a method for testing the effectiveness of a magnetic shielding enclosure or material.

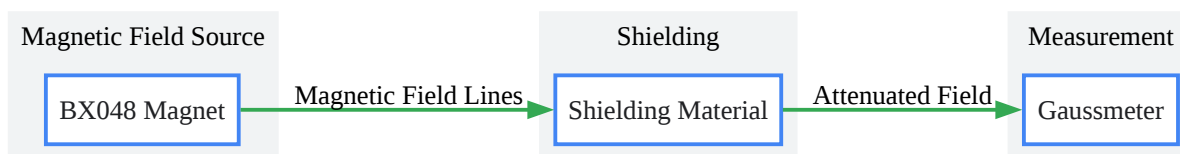
Objective: To quantify the attenuation of the magnetic field provided by a shielding solution.

Materials:

- **BX048** magnet
- Gaussmeter with a probe
- Shielding material or enclosure to be tested
- Non-magnetic stand or fixture to hold the Gaussmeter probe

Methodology:

- Reference Measurement: Place the **BX048** magnet at a fixed distance from the Gaussmeter probe. Record the magnetic field strength. This is your reference measurement ( $B_{ref}$ ).
- Introduce Shielding: Place the shielding material or enclosure between the magnet and the Gaussmeter probe, ensuring the distance between the magnet and the probe remains the same.
- Shielded Measurement: Record the new magnetic field strength reading ( $B_{shielded}$ ).
- Calculate Shielding Effectiveness (SE): The shielding effectiveness in decibels (dB) can be calculated using the following formula:  $SE (dB) = 20 * \log_{10} (B_{ref} / B_{shielded})$ .
- Repeat at Multiple Locations: If testing an enclosure, repeat the measurements at various points around the enclosure, paying special attention to seams, joints, and openings.



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Caption: Principle of magnetic shielding effectiveness measurement.



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